

Personal protective equipment for handling 2-Methyltetrahydrofuran-2-carbonitrile

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Compound of Interest

Compound Name: 2-Methyltetrahydrofuran-2-carbonitrile

Cat. No.: B057949

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Essential Safety and Handling Guide for 2-Methyltetrahydrofuran-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **2-Methyltetrahydrofuran-2-carbonitrile** (CAS No. 19679-75-5). The following procedures are based on the known hazards associated with its constituent chemical functionalities: the flammable and peroxide-forming nature of the 2-methyltetrahydrofuran ring and the toxicity of the organic nitrile group.

Chemical and Physical Properties

A summary of the available quantitative data for **2-Methyltetrahydrofuran-2-carbonitrile** is presented below.

Property	Value
CAS Number	19679-75-5
Molecular Formula	C ₆ H ₉ NO
Molecular Weight	111.14 g/mol

Hazard Summary

While a specific Safety Data Sheet (SDS) for **2-Methyltetrahydrofuran-2-carbonitrile** is not readily available, the hazards can be inferred from its chemical structure:

- **2-Methyltetrahydrofuran moiety:** This component is a highly flammable liquid and vapor. Like other ethers, it can form explosive peroxides upon exposure to air and light, especially during storage.^{[1][2][3][4]} It can also cause serious eye irritation and skin irritation.^{[2][3][4]}
- **Nitrile (-CN) group:** Organic nitriles are toxic and can be metabolized to release cyanide, which is a potent cellular respiration inhibitor. Exposure can occur through inhalation, ingestion, or skin absorption. Of critical importance, contact with acids must be avoided as this can lead to the rapid evolution of highly toxic hydrogen cyanide gas.

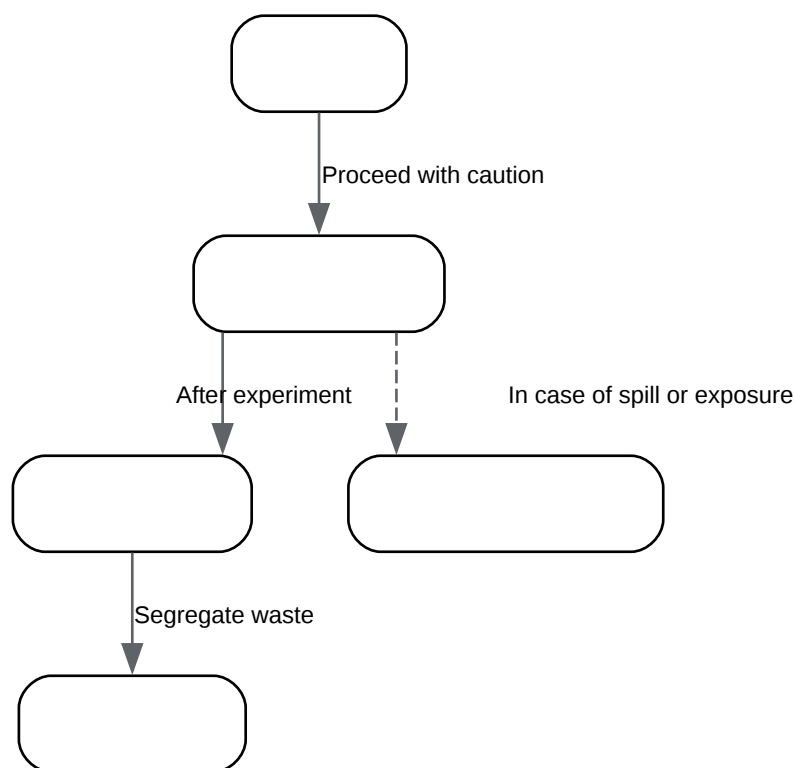
Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety.

PPE Category	Specification
Hand Protection	Double gloving with nitrile rubber gloves is recommended.
Eye and Face Protection	Chemical safety goggles are required. A face shield should be worn in situations with a splash hazard.
Skin and Body Protection	A flame-retardant lab coat must be worn. Ensure clothing fully covers the arms and legs.
Respiratory Protection	All handling of this chemical must be conducted in a certified chemical fume hood.

Safe Handling and Operational Plan

A systematic approach to handling **2-Methyltetrahydrofuran-2-carbonitrile** is essential to minimize risk. The following workflow outlines the key steps for safe use.



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyltetrahydrofuran-2-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b057949#personal-protective-equipment-for-handling-2-methyltetrahydrofuran-2-carbonitrile>

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